

Cross-Validation of PD-307243 Activity in Different Cell Lines: A Comparative Guide

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Compound of Interest

Compound Name: PD-307243

Cat. No.: B10772509

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This guide provides a detailed comparison of the activity of **PD-307243**, a known hERG channel activator, based on available experimental data. The information is intended for researchers, scientists, and professionals in drug development to facilitate an objective evaluation of the compound's performance.

Understanding PD-307243

PD-307243, with the chemical name 2-[2-(3,4-dichloro-phenyl)-2,3-dihydro-1H-isoindol-5-ylamino]-nicotinic acid, has been identified as an activator of the human ether-a-go-go-related gene (hERG) potassium channels.^[1] These channels are crucial for cardiac repolarization, and modulation of their activity is a significant consideration in drug development to avoid potential cardiotoxicity. The primary mechanism of action of **PD-307243** involves increasing the hERG current and significantly slowing the deactivation and inactivation of the hERG channels.^[1]

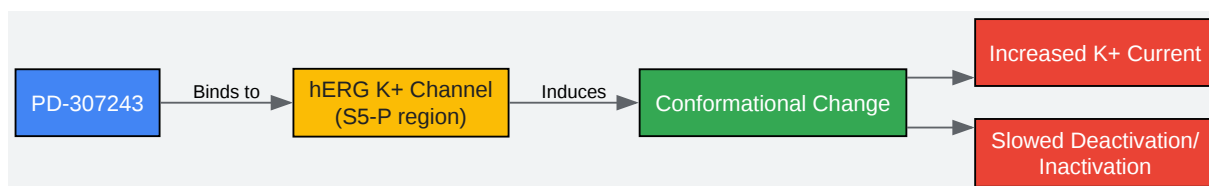
Quantitative Data on PD-307243 Activity

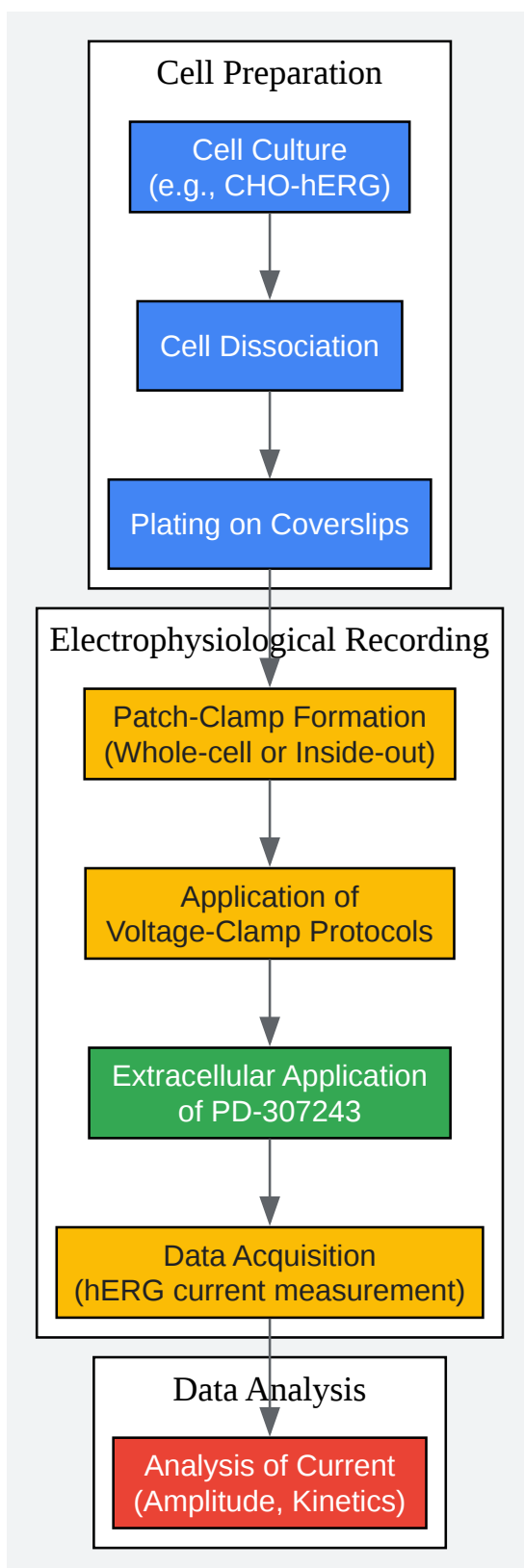
The following table summarizes the quantitative effects of **PD-307243** on hERG channel activity as observed in different experimental models.

Cell Line/Model	Concentration	Effect	Fold Increase in hERG Tail Current (Mean \pm SEM)	Reference
Chinese Hamster Ovary (CHO) cells (stably expressing hERG channels)	3 μ M	Increased hERG tail currents by slowing channel deactivation	2.1 \pm 0.6 (n=7)	[1]
Chinese Hamster Ovary (CHO) cells (stably expressing hERG channels)	10 μ M	Increased hERG tail currents by slowing channel deactivation	3.4 \pm 0.3 (n=4)	[1]
Rabbit ventricular myocytes	3 μ M and 10 μ M	Induced an Ito-like upstroke of the rapid component of the delayed rectifier K ⁺ current (IKr)	Not reported	[1]
Chinese Hamster Ovary (CHO) cells (stably expressing hERG channels)	3 μ M	Increased total potassium ions passed through hERG channels during a cardiac action potential voltage clamp	8.8 \pm 1.0-fold (n=5)	[1]

Signaling Pathway and Mechanism of Action

PD-307243 directly interacts with the hERG potassium channel. Docking studies suggest that it binds to residues in the S5-P region of the channel.[1] This interaction leads to a conformational change in the channel, resulting in increased current flow and altered channel kinetics.





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References

- 1. 2-[2-(3,4-dichloro-phenyl)-2,3-dihydro-1H-isoindol-5-ylamino]-nicotinic acid (PD-307243) causes instantaneous current through human ether-a-go-go-related gene potassium channels - PubMed [pubmed.ncbi.nlm.nih.gov]
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